

# Tin(II) Oxalate: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **tin(II) oxalate** (CAS No. 814-94-8). The information is compiled and presented to meet the needs of professionals in research and drug development, with a focus on quantitative data, experimental context, and clear visual representations of safety protocols.

## **Chemical and Physical Properties**

**Tin(II) oxalate**, also known as stannous oxalate, is a white, crystalline powder.[1] It is sparingly soluble in water but soluble in dilute hydrochloric acid.[2][3] The key physical and chemical properties are summarized in the table below for easy reference.



Property	Value	References
Chemical Formula	C <sub>2</sub> O <sub>4</sub> Sn	[4][5]
Molecular Weight	206.73 g/mol	[4][5][6]
Appearance	White to off-white crystalline powder/solid	[1][4]
Odor	Odorless or with a faint, non- distinct scent	[7]
Melting Point	280 °C (536 °F; 553 K) with decomposition	[1][2]
Density	3.56 g/cm <sup>3</sup>	[2]
Solubility in water	0.5 g/L	[2]
Flash Point	Not applicable	[6]

## **Toxicological Data**

**Tin(II) oxalate** is classified as harmful if swallowed or in contact with skin.[8] The primary toxicological concern arises from both the tin component, which can affect organs with prolonged exposure, and the oxalate ion.[7][9]

<b>Toxicity Metric</b>	Value	Species	Route	References
LD50 (Median Lethal Dose)	3620 mg/kg	Rat	Oral	[4][8]
LD50 (Median Lethal Dose)	3400 mg/kg	Rat	Oral	[10]

Note on Toxicity Values: The slight variation in reported LD50 values is common and can depend on the specific experimental conditions.

#### **Hazard Identification and GHS Classification**







The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. **Tin(II) oxalate** has the following GHS classifications:



Hazard Class	Category	Hazard Statement	Pictogram	Signal Word	Referenc
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	[8][11]	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	Warning	[8][11]	•
Skin Corrosion/Irrit ation	1C	H314: Causes severe skin burns and eye damage	Danger	[6][11][12]	
Serious Eye Damage/Irrita tion	1	H318: Causes serious eye damage	Danger	[2][11]	
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	Danger	[6][12]	
Skin Sensitization	1	H317: May cause an allergic skin reaction	Warning	[6][11]	•





H372: Causes **Specific** damage to **Target Organ** organs 1 Toxicity Danger [6][9] through (Repeated prolonged or Exposure) repeated exposure

# Experimental Protocols Acute Oral Toxicity (LD50) Determination (Based on OECD Test Guideline 401)

The reported oral LD50 value for **tin(II) oxalate** in rats was likely determined following a protocol similar to the now-rescinded OECD Test Guideline 401 or its subsequent alternatives (e.g., OECD 420, 423, 425).[1][9][10] These guidelines are internationally recognized standards for assessing the acute toxicity of chemicals.[4][8]

Objective: To determine the median lethal dose (LD50) of a substance when administered orally in a single dose.[9]

#### Methodology:

- Test Animals: Healthy, young adult laboratory rats of a single strain are used.[2][9] Both sexes may be used, but studies often use a single sex, typically females, as they can be more sensitive.[13]
- Housing and Acclimatization: Animals are housed in controlled conditions with a specific temperature (around 22°C ± 3°C) and humidity (30-70%).[9] They are allowed to acclimatize to the laboratory conditions before the study begins.
- Dose Preparation: The test substance, **tin(II) oxalate**, is typically prepared as a solution or suspension in a suitable vehicle (e.g., water or a corn oil).
- Administration: The substance is administered in graduated doses to several groups of fasted animals.[9][13] A single dose is given to each animal via oral gavage.[9]

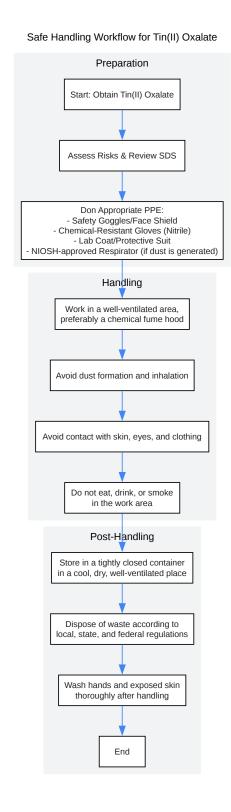


- Observation: Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea, lethargy), and changes in body weight for a period of at least 14 days.[5]
   [9]
- Necropsy: All animals that die during the study and all surviving animals at the end of the observation period are subjected to a gross necropsy to identify any pathological changes.
- Data Analysis: The LD50 is calculated statistically as the dose that is expected to cause death in 50% of the test animals.[9]

# Handling Precautions and Personal Protective Equipment (PPE)

Proper handling of **tin(II) oxalate** is crucial to minimize exposure and ensure laboratory safety. The following diagram illustrates the recommended workflow for handling this compound.





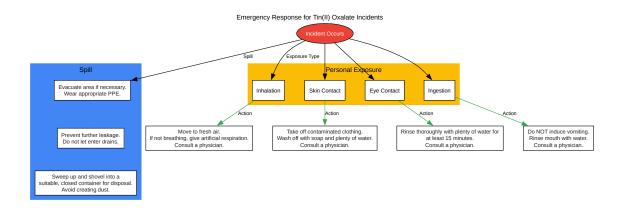
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Caption: A workflow diagram illustrating the key steps for the safe handling of tin(II) oxalate.



#### **Emergency Procedures**

In the event of an accidental exposure or spill, immediate and appropriate action is necessary. The following decision tree outlines the recommended emergency response procedures.



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Caption: A decision tree for emergency response to incidents involving tin(II) oxalate.

## **Fire and Explosion Data**

**Tin(II) oxalate** is not flammable.[10] However, in the event of a fire, suitable extinguishing media include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]



Firefighters should wear self-contained breathing apparatus.[4][8] Upon thermal decomposition, it can release irritating gases and vapors, including carbon oxides and tin/tin oxides.[4][14]

#### **Storage and Disposal**

Storage: Store **tin(II) oxalate** in a cool, dry, and well-ventilated place.[8][14] Keep the container tightly closed.[4][8]

Disposal: Dispose of unused product and contaminated packaging as hazardous waste in accordance with local, state, and federal regulations.[8] Do not allow the product to enter drains.[4][8]

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